

Personal protective equipment for handling FMF-04-159-2

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Compound of Interest

Compound Name: FMF-04-159-2

Cat. No.: B15584324

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Essential Safety and Handling Guide for FMF-04-159-2

For researchers, scientists, and drug development professionals handling **FMF-04-159-2**, a potent and selective covalent CDK14 inhibitor, adherence to strict safety protocols is paramount. This guide provides essential information on personal protective equipment (PPE), handling procedures, and disposal plans to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When working with **FMF-04-159-2**, the use of appropriate personal protective equipment is mandatory to prevent exposure. The following table summarizes the required PPE.

PPE Category	Specification
Eye Protection	Chemical safety glasses or goggles
Hand Protection	Protective gloves (e.g., nitrile, latex)
Body Protection	Laboratory coat

Data derived from the Safety Data Sheet for **FMF-04-159-2**.

Operational and Disposal Plans

Handling:

- **Engineering Controls:** Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- **Personal Hygiene:** Avoid contact with eyes, skin, and clothing. Do not ingest or inhale. Wash hands thoroughly after handling.
- **Spill Management:** In case of a spill, avoid raising dust. Ventilate the area and wear appropriate PPE. Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.

Storage:

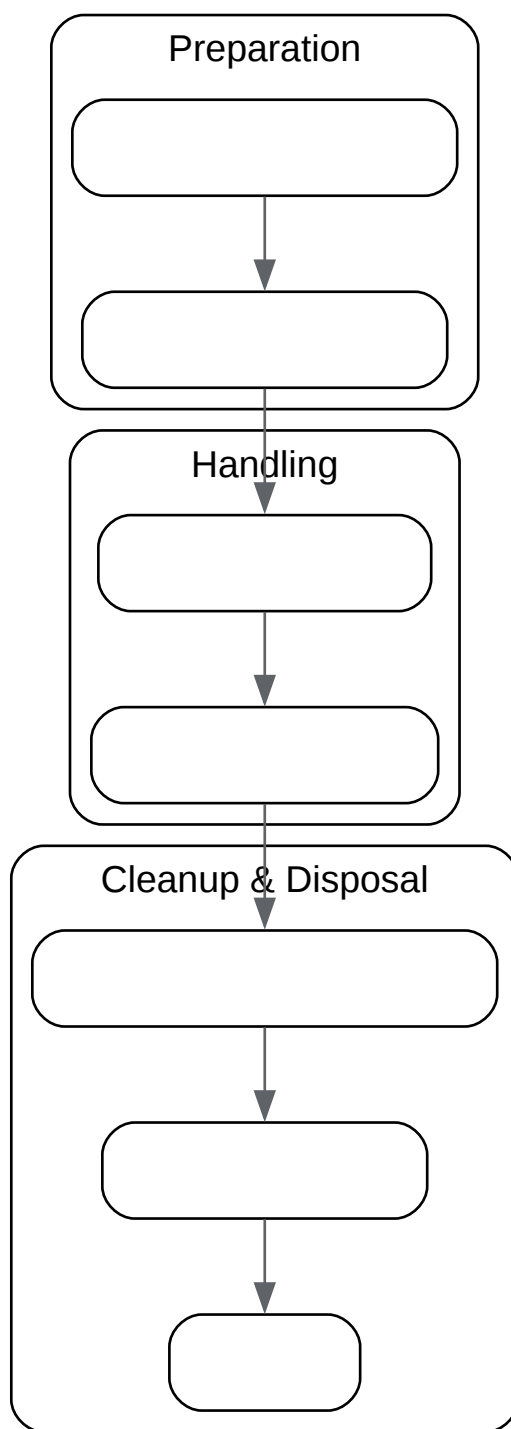
- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not allow the material to enter drains or waterways.

Experimental Workflow for Safe Handling

The following diagram illustrates the procedural workflow for safely handling **FMF-04-159-2**, from preparation to disposal.



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